

Application Note: Recrystallization for the Purification of 2-Nitro-5-(phenylthio)aniline

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Compound of Interest

Compound Name: 2-Nitro-5-(phenylthio)aniline

Cat. No.: B144552

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Abstract

This application note provides a detailed protocol for the purification of **2-Nitro-5-(phenylthio)aniline** via recrystallization. This compound is a key intermediate in the synthesis of pharmaceuticals, such as anthelmintic agents like Fenbendazole.^{[1][2]} Achieving high purity is critical for subsequent synthetic steps and ensuring the quality of the final active pharmaceutical ingredient. The protocol outlines solvent selection, the recrystallization procedure, and expected outcomes based on literature data.

Introduction

2-Nitro-5-(phenylthio)aniline (CAS 43156-47-4) is a moderately polar organic compound that often requires purification to remove by-products and unreacted starting materials from its synthesis.^{[3][4]} Recrystallization is a robust and widely used technique for purifying solid compounds, leveraging the differences in solubility of the target compound and its impurities in a given solvent at different temperatures. An ideal recrystallization solvent will dissolve the compound sparingly at room temperature but completely at its boiling point. This protocol details the use of isopropanol, a solvent demonstrated to be effective for this compound.^[5]

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Nitro-5-(phenylthio)aniline** is presented below. High-purity samples are typically a yellow to orange powder or crystalline solid.^{[6][7]}

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₂ S	[1]
Molecular Weight	246.29 g/mol	[2]
Melting Point	145-146 °C	[1] [7]
Appearance	White to orange powder or crystals	[6] [7]
Solubility	Soluble in DMSO, Methanol; Insoluble in Water	[1] [8]

Experimental Protocol: Recrystallization from Isopropanol

This protocol describes the procedure for recrystallizing crude **2-Nitro-5-(phenylthio)aniline** using isopropanol as the solvent.

3.1 Materials & Equipment

- Crude **2-Nitro-5-(phenylthio)aniline**
- Isopropanol (Reagent Grade)
- Distilled Water (for washing)
- Erlenmeyer flasks (appropriate sizes)
- Hot plate with magnetic stirring
- Buchner funnel and filter flask
- Filter paper (Whatman No. 1 or equivalent)
- Glass funnel
- Watch glass

- Spatula
- Ice bath
- Vacuum oven or desiccator

3.2 Procedure

- Dissolution: Place the crude **2-Nitro-5-(phenylthio)aniline** into an Erlenmeyer flask. Add a magnetic stir bar. Add a minimal amount of isopropanol to the flask, just enough to create a slurry.
- Heating: Gently heat the mixture on a hot plate with stirring. Add small portions of isopropanol incrementally until the solid completely dissolves. Avoid adding a large excess of solvent to ensure maximum recovery.
- Hot Filtration (Optional): If insoluble impurities are observed in the hot solution, perform a hot filtration. Place a new Erlenmeyer flask on the hot plate and pre-heat it. Place a glass funnel with fluted filter paper into the neck of the flask. Quickly pour the hot, saturated solution through the filter paper to remove the impurities.
- Crystallization: Remove the flask containing the clear, saturated solution from the heat and cover it with a watch glass. Allow the solution to cool slowly to room temperature. Slow cooling is crucial for the formation of large, pure crystals.
- Cooling: Once the flask has reached room temperature and crystal formation has slowed, place it in an ice bath for at least 30 minutes to maximize the yield of the precipitate.
- Isolation: Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Washing: Wash the crystals on the filter paper with a small amount of ice-cold isopropanol to remove any residual soluble impurities. Subsequently, wash with cold distilled water.^[5]
- Drying: Transfer the crystals to a pre-weighed watch glass and dry them in a vacuum oven at a moderate temperature (e.g., 50-60 °C) until a constant weight is achieved.

3.3 Alternative Solvents Methanol and ethanol-water mixtures have also been noted as suitable solvents for nitroaniline-type compounds.^{[9][10]} If isopropanol does not yield satisfactory results, a similar protocol can be followed using these alternative solvents. For a mixed solvent system like ethanol/water, dissolve the compound in the minimum amount of hot ethanol, and then add hot water dropwise until the solution becomes faintly turbid. Reheat to clarify and then cool as described above.

Expected Results & Purity Assessment

The recrystallization process is expected to yield a purified product with improved physical characteristics and a sharper melting point.

Parameter	Expected Outcome	Reference
Purity (Post-Recrystallization)	>97%	[6]
Yield	72% - 98%	[4] [5]
Melting Point (Purified)	145-146 °C	[1] [7]
Appearance (Purified)	Yellow to orange crystals	[6] [7]

Note: Yields are highly dependent on the initial purity of the crude material and strict adherence to the protocol, particularly the use of a minimal amount of solvent.

Workflow Diagram

The following diagram illustrates the logical steps of the recrystallization procedure.

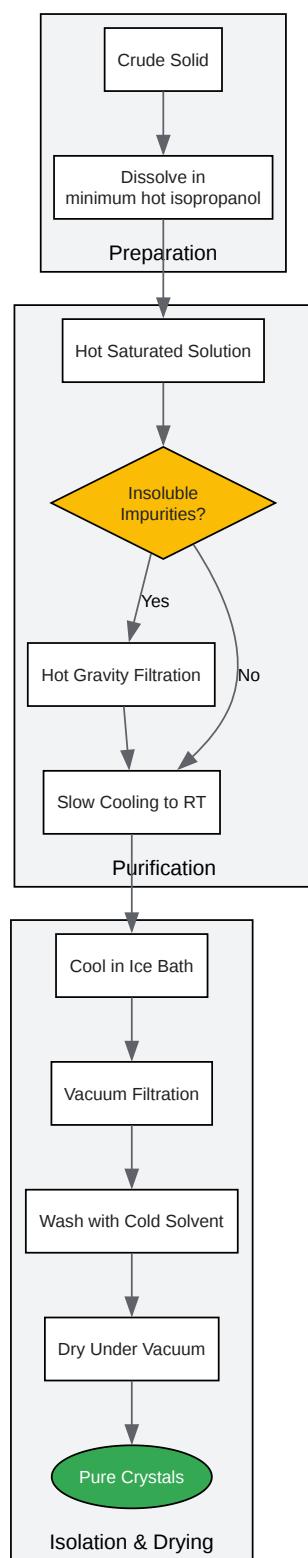


Figure 1. Recrystallization Workflow for 2-Nitro-5-(phenylthio)aniline

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Caption: Workflow for the purification of **2-Nitro-5-(phenylthio)aniline**.

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References

- 1. lookchem.com [lookchem.com]
- 2. Buy 2-Nitro-5-(phenylthio)aniline | 43156-47-4 [smolecule.com]
- 3. US6552230B1 - Method for preparing 2-nitro-5-(phenylthio)-anilines - Google Patents [patents.google.com]
- 4. EP1091935A2 - Method for preparing 2-nitro-5-(phenylthio)-anilines - Google Patents [patents.google.com]
- 5. DE4202262A1 - Prepn. of 2-nitro-5-phenylthio-aniline - from chloro-nitroaniline and thiophenol in organic solvent contg. metal cpd., etc., useful for prepn. of phenyl-guanine or benzimidazole deriv. - Google Patents [patents.google.com]
- 6. 2-Nitro-5-(phenylthio)aniline | 43156-47-4 [sigmaaldrich.com]
- 7. Buy 2-Nitro-5-(phenylthio)aniline (EVT-305184) | 43156-47-4 [evitachem.com]
- 8. 2 Nitro 5 (Phenylthio) Aniline Manufacturers and Suppliers from Bharuch [kempharinternational.com]
- 9. 43156-47-4 | 2-Nitro-5-(phenylthio)aniline | Sulfides | Ambeed.com [ambeed.com]
- 10. magritek.com [magritek.com]
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